

# Einsatz von Polyvinylbutyral (PVB) in der Herstellung von Sensoren und flexibler Elektronik

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Vinylbutyraldehydlosung*

Cat. No.: *B15481046*

[Get Quote](#)

Anwendungshinweise und Protokolle für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

## Einführung

Polyvinylbutyral (PVB) ist ein thermoplastisches Harz, das vor allem für seine Verwendung als Zwischenschicht in Verbundsicherheitsglas bekannt ist, wo es für Splitterbindung und erhöhte Resttragfähigkeit sorgt.<sup>[1][2]</sup> Seine einzigartigen Eigenschaften wie hervorragende Flexibilität, Haftung auf verschiedensten Untergründen, optische Transparenz und geringe Verarbeitungstemperaturen machen es jedoch auch zu einem vielversprechenden Material für den aufstrebenden Bereich der flexiblen Elektronik und Sensorik.<sup>[3][4]</sup> Diese Anwendungsbeschreibung gibt einen detaillierten Überblick über den Einsatz von PVB in der Herstellung von Sensoren und flexibler Elektronik, einschließlich quantitativer Daten, experimenteller Protokolle und visueller Darstellungen von Arbeitsabläufen.

## Schlüsseleigenschaften von Polyvinylbutyral (PVB)

PVB bietet eine Kombination von physikalischen und chemischen Eigenschaften, die es für flexible elektronische Anwendungen attraktiv machen. Die folgende Tabelle fasst die wichtigsten quantitativen Eigenschaften von PVB zusammen.

Eigenschaft	Typischer Wert	Einheit	Relevanz für Sensoren und flexible Elektronik
<b>Mechanische Eigenschaften</b>			
Zugfestigkeit	30 - 50	MPa	Gewährleistet die Robustheit und Langlebigkeit von flexiblen Bauteilen.
Elastizitätsmodul	1.5 - 2.5	GPa	Bestimmt die Steifigkeit des Materials; ein niedrigerer Modul ist für flexible Anwendungen vorteilhaft.
Bruchdehnung	20 - 70	%	Zeigt die Fähigkeit des Materials, sich zu dehnen, ohne zu brechen, was für biegsame Elektronik entscheidend ist.
<b>Thermische Eigenschaften</b>			
Glasübergangstemperatur (Tg)	60 - 75	°C	Definiert den Temperaturbereich, in dem das Material von einem harten, glasartigen Zustand in einen weicheren, gummiartigen Zustand übergeht. Dies ist wichtig für die Verarbeitung und den

Betriebstemperaturbereich des Sensors.

---

### Elektrische Eigenschaften

---

Dielektrizitätskonstante (bei 1 MHz)	3.0 - 3.8	-	Wichtig für die Verwendung als dielektrische Schicht in Kondensatoren oder als Isoliermaterial.
--------------------------------------	-----------	---	---

Durchschlagfestigkeit	15 - 25	kV/mm	Bestimmt die maximale elektrische Feldstärke, der das Material standhalten kann, ohne seine isolierenden Eigenschaften zu verlieren.
-----------------------	---------	-------	--

---

### Optische Eigenschaften

---

Lichtdurchlässigkeit (3mm Dicke)	> 88	%	Ermöglicht den Einsatz in transparenten elektronischen Bauteilen wie Displays oder Photovoltaik.[3]
----------------------------------	------	---	---

Brechungsindex	1.48 - 1.49	-	Wichtig für optische Anwendungen und die Anpassung an andere Materialien.
----------------	-------------	---	---

## Anwendungen in der Sensorik und flexiblen Elektronik

Die Vielseitigkeit von PVB ermöglicht seinen Einsatz in einer Reihe von Sensoranwendungen:

- Piezoelektrische Sensoren: PVB zeigt nach entsprechender Polarisationsbehandlung piezoelektrische Eigenschaften. Dies ermöglicht die Herstellung von flexiblen Druck-, Vibrations- und Akustiksensoren. Diese Sensoren können Vibrationen durch Bewegung oder Biegung wahrnehmen.
- Dehnungssensoren: Durch die Einarbeitung von leitfähigen Nanomaterialien (z. B. Kohlenstoffnanoröhrchen, Graphen) in die PVB-Matrix können hochempfindliche Dehnungssensoren hergestellt werden. Die Flexibilität des PVB ermöglicht es diesen Sensoren, sich an gekrümmte Oberflächen anzupassen und große Verformungen zu messen.
- Biosensoren: Die Biokompatibilität von PVB macht es zu einem geeigneten Material für die Entwicklung von Biosensoren. Es kann als Immobilisierungsmatrix für Enzyme oder Antikörper in elektrochemischen oder optischen Biosensoren dienen.
- Flexible Substrate: PVB kann als flexibles und transparentes Substrat für den Aufbau von elektronischen Schaltungen, organischen Leuchtdioden (OLEDs) und Dünnschichttransistoren (TFTs) dienen.

## Experimentelle Protokolle

Die folgenden Protokolle beschreiben die grundlegenden Schritte zur Herstellung von PVB-basierten Sensoren.

Dieses Protokoll beschreibt die Herstellung einer PVB-Lösung, die als Ausgangsmaterial für verschiedene Beschichtungstechniken dient.

- Materialien:
  - Polyvinylbutyral (PVB) Harz (z.B. Mowital®, Butvar®)
  - Lösungsmittel (z.B. Ethanol, Isopropanol, Butanol, oder eine Mischung)
  - Magnetrührer und Rührfisch
  - Becherglas

- Waage
- Vorgehensweise:
  1. Wiegen Sie die gewünschte Menge an PVB-Harz ab.
  2. Messen Sie das entsprechende Volumen des Lösungsmittels ab, um die gewünschte Konzentration zu erreichen (typischerweise 5-20 Gew.-%).
  3. Geben Sie den Rührfisch und das Lösungsmittel in das Becherglas und stellen Sie es auf den Magnetrührer.
  4. Fügen Sie das PVB-Harz langsam und unter ständigem Rühren zum Lösungsmittel hinzu, um die Bildung von Klumpen zu vermeiden.
  5. Decken Sie das Becherglas ab (z.B. mit Parafilm), um die Verdunstung des Lösungsmittels zu minimieren.
  6. Rühren Sie die Lösung bei Raumtemperatur, bis sich das PVB vollständig aufgelöst hat. Dies kann mehrere Stunden dauern. Die Lösung sollte klar und homogen sein.
  7. Lassen Sie die Lösung vor der Verwendung ruhen, um Luftblasen entweichen zu lassen.

Diese Methode eignet sich zur Herstellung von gleichmäßigen Dünnfilmen auf flachen Substraten.

- Materialien und Geräte:
  - Vorbereitete PVB-Lösung (siehe Protokoll 1)
  - Substrat (z.B. Glas, Siliziumwafer, PET-Folie)
  - Rotationsbeschichter (Spin Coater)
  - Pipette oder Spritze
  - Heizplatte oder Ofen
- Vorgehensweise:

1. Reinigen Sie das Substrat gründlich (z.B. mit Aceton, Isopropanol und deionisiertem Wasser in einem Ultraschallbad).
2. Trocknen Sie das Substrat mit einem Stickstoffstrom oder in einem Ofen.
3. Platzieren Sie das Substrat auf dem Chuck des Rotationsbeschichters und aktivieren Sie das Vakuum.
4. Geben Sie eine ausreichende Menge der PVB-Lösung in die Mitte des Substrats, um es vollständig zu bedecken.
5. Starten Sie das Rotationsbeschichtungsprogramm. Ein typisches Programm besteht aus zwei Schritten:
  - Einem langsamen Schritt (z.B. 500 U/min für 10 Sekunden) zur gleichmäßigen Verteilung der Lösung.
  - Einem schnellen Schritt (z.B. 2000-5000 U/min für 30-60 Sekunden) zur Erzielung der gewünschten Filmdicke.
6. Nach Abschluss des Programms stoppen Sie den Rotationsbeschichter und entnehmen das Substrat vorsichtig.
7. Trocknen Sie den Film auf einer Heizplatte oder in einem Ofen bei einer Temperatur unterhalb der Glasübergangstemperatur des PVB (z.B. 60-70 °C), um das restliche Lösungsmittel zu entfernen.

## Visualisierung von Arbeitsabläufen

Die folgenden Diagramme, erstellt in der DOT-Sprache, visualisieren die beschriebenen Prozesse.


[Click to download full resolution via product page](#)

Abbildung 1: Allgemeiner Arbeitsablauf zur Herstellung von PVB-Dünnfilmen.


[Click to download full resolution via product page](#)

Abbildung 2: Logischer Arbeitsablauf zur Herstellung eines flexiblen Dehnungssensors auf PVB-Basis.

## Charakterisierung der Sensoren

Nach der Herstellung müssen die Sensoren charakterisiert werden, um ihre Leistungsfähigkeit zu bewerten.

Parameter	Messmethode	Typische Geräte
Elektrische Eigenschaften		
Widerstand / Leitfähigkeit	2-Punkt- oder 4-Punkt-Messung	Sourcemeter, Multimeter
Kapazität	LCR-Meter	LCR-Meter
Piezoelektrischer Koeffizient (d33)	d33-Meter	d33-Meter
Sensorleistung		
Empfindlichkeit (Gauge Factor)	Anlegen einer definierten Dehnung und Messung der relativen Widerstandsänderung	Mechanische Prüfmaschine, Sourcemeter
Ansprechzeit	Schnelle Anregung (z.B. Druckpuls) und Messung der Signalanstiegs-/abfallzeit	Oszilloskop, Funktionsgenerator
Linearität	Messung der Sensorantwort über einen Bereich von Eingangssignalen	Datenerfassungssystem
Hysterese	Messung der Sensorantwort bei ansteigendem und abfallendem Eingangssignal	Datenerfassungssystem
Mechanische Eigenschaften		
Haftfestigkeit	Gitterschnitttest, Pull-off-Test	Haftfestigkeitsprüfgerät
Biegefestigkeit	Zyklische Biegeprüfung	Biegeprüfmaschine

## Fazit

Polyvinylbutyral ist ein vielseitiges und kostengünstiges Material mit großem Potenzial für die Herstellung von Sensoren und flexibler Elektronik. Seine einfache Verarbeitbarkeit aus Lösung, seine hervorragenden mechanischen Eigenschaften und seine Kompatibilität mit

verschiedenen Substraten und funktionellen Materialien eröffnen ein breites Spektrum an Anwendungsmöglichkeiten. Die in diesem Dokument beschriebenen Protokolle und Arbeitsabläufe bieten eine solide Grundlage für Forscher und Entwickler, um mit der Erforschung und Nutzung von PVB in ihren spezifischen Anwendungen zu beginnen.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. baunetzwissen.de [baunetzwissen.de]
- 2. s-lecfilm.com [s-lecfilm.com]
- 3. Anwendungsbereich Flexible Elektronik - Polytec PT [polytec-pt.com]
- 4. Flexible Elektronik [emft.fraunhofer.de]
- To cite this document: BenchChem. [Einsatz von Polyvinylbutyral (PVB) in der Herstellung von Sensoren und flexibler Elektronik]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15481046#einsatz-von-pvb-in-der-herstellung-von-sensoren-und-flexibler-elektronik>]

---

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)